

# 3-Acetylbenzonitrile molecular weight and formula

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## Compound of Interest

Compound Name: 3-Acetylbenzonitrile

Cat. No.: B155718

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## Technical Overview of 3-Acetylbenzonitrile

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides core information regarding the chemical and physical properties of **3-Acetylbenzonitrile**, a versatile organic compound utilized in various synthetic applications, including the production of pharmaceuticals and agrochemicals. Its structure, featuring both an acetyl and a nitrile group on a benzene ring, makes it a valuable intermediate for a range of chemical reactions.

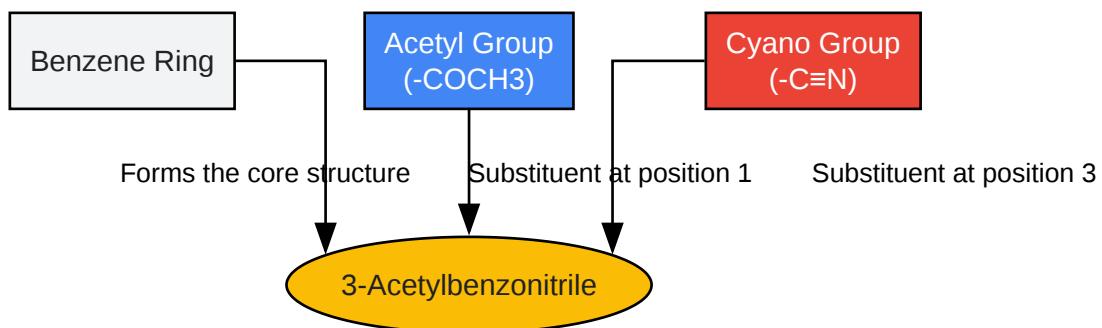
## Chemical and Physical Properties

The fundamental molecular characteristics and physical data for **3-Acetylbenzonitrile** are summarized below. This data is essential for reaction planning, material handling, and analytical characterization.

Property	Value
Molecular Formula	C <sub>9</sub> H <sub>7</sub> NO <sup>[1][2][3][4][5]</sup>
Molecular Weight	145.16 g/mol <sup>[1][3]</sup>
	145.1580 g/mol <sup>[2][4][5]</sup>
CAS Number	6136-68-1 <sup>[1][2]</sup>
Melting Point	96-100 °C <sup>[6]</sup>
Boiling Point	120 °C (at 5 mmHg) <sup>[7]</sup>
	119 °C (at 1 mmHg) <sup>[6]</sup>
IUPAC Name	3-acetylbenzonitrile <sup>[1]</sup>
Synonyms	3'-Cyanoacetophenone, m-Cyanoacetophenone <sup>[1][2]</sup>

## Structural Information

The structural arrangement of **3-Acetylbenzonitrile**, consisting of a central benzene ring with acetyl and cyano functional groups at positions 1 and 3 respectively, is key to its reactivity. This relationship can be visualized as follows:



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